

Application Notes and Protocols for 5-FAM Oligonucleotide Labeling

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Compound of Interest

Compound Name: 5-Fam

Cat. No.: B1664652

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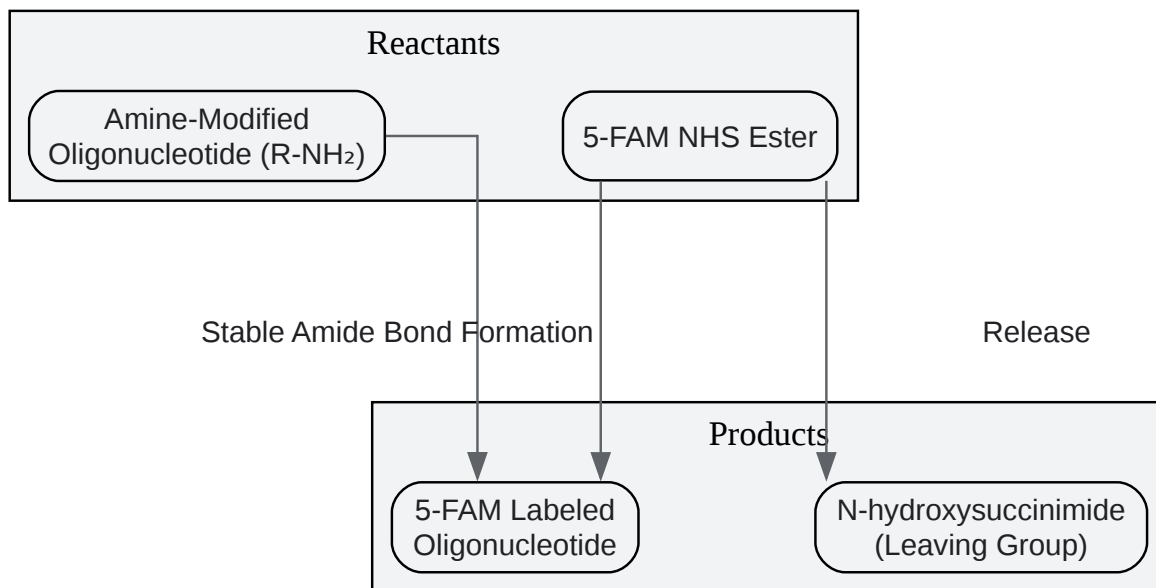
For Researchers, Scientists, and Drug Development Professionals

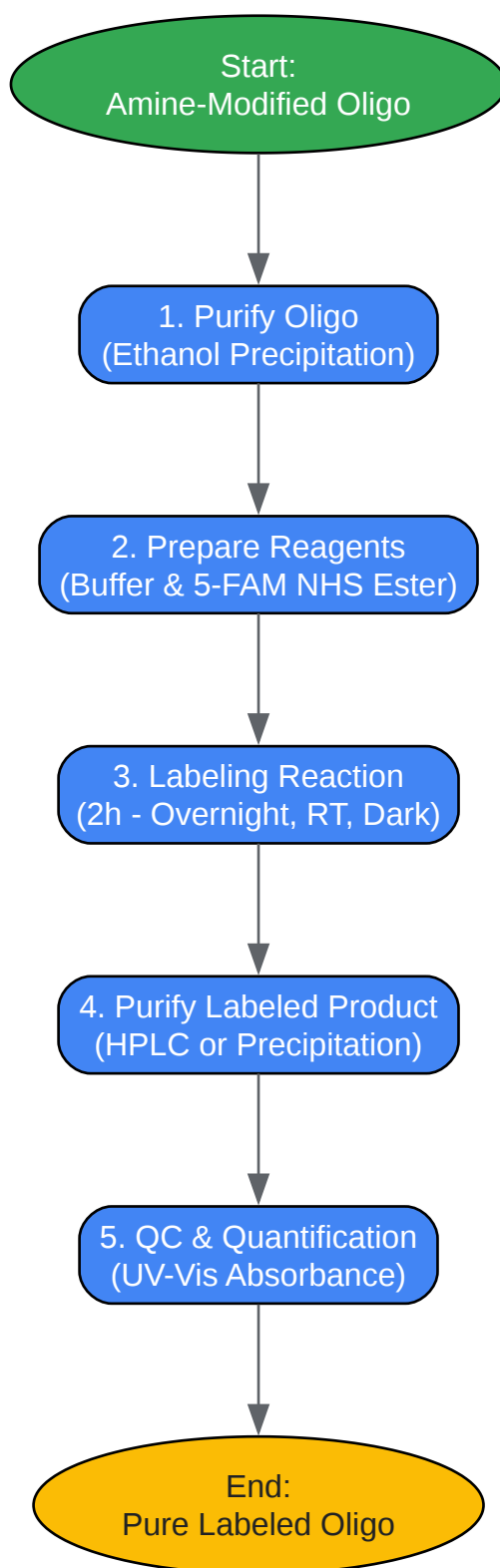
Introduction

5-Carboxyfluorescein (**5-FAM**) is a widely used green fluorescent dye for labeling oligonucleotides.[1] Its bright fluorescence and compatibility with common fluorescence detection instruments make it a popular choice for a variety of applications, including DNA sequencing, PCR, and hybridization-based assays.[2][3][4] The most common method for attaching **5-FAM** to an oligonucleotide is through the reaction of a **5-FAM** N-hydroxysuccinimide (NHS) ester with a primary amine group incorporated into the oligonucleotide.[5] This protocol details the post-synthesis labeling of an amine-modified oligonucleotide with **5-FAM** SE (succinimidyl ester).

Principle of the Method

The labeling reaction is based on the covalent conjugation of an amine-modified oligonucleotide with the amine-reactive **5-FAM** NHS ester. The primary amino group on the oligonucleotide acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide. The reaction is highly dependent on pH, with an optimal range of 8.3-9.0 to ensure the amino group is deprotonated and reactive while minimizing the hydrolysis of the NHS ester.





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References

- 1. empbiotech.com [empbiotech.com]
- 2. Synthesis and characterization of 5'-fluorescent-dye-labeled oligonucleotides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. sg.idtdna.com [sg.idtdna.com]
- 4. FAM; 5' Modification-10464 | LGC Biosearch Technologies [oligos.biosearchtech.com]
- 5. lumiprobe.com [lumiprobe.com]
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